

A Technical Guide to Bromocresol Purple Sodium Salt as a pH Indicator

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromocresol purple (sodium salt)

Cat. No.: B10822990

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of Bromocresol purple sodium salt, a vital pH indicator used across various scientific disciplines. We will delve into its physicochemical properties, mechanism of action, and detailed experimental protocols for its application, with a focus on spectrophotometric analysis.

Introduction

Bromocresol purple (BCP), chemically known as 5',5"-dibromo-o-cresolsulfophthalein, is a pH indicator belonging to the triphenylmethane family of dyes.^{[1][2]} It is widely utilized in its sodium salt form due to its solubility in water. BCP is valued for its distinct color transition in the near-neutral pH range, making it suitable for applications in microbiology, clinical diagnostics, and analytical chemistry.^{[3][4]} This document outlines the technical specifications and methodologies associated with its use.

Physicochemical Properties and Color Transition

The utility of Bromocresol purple sodium salt as an indicator is defined by its specific pH transition range and corresponding color change. Below pH 5.2, it imparts a yellow color to a solution, while above pH 6.8, it appears purple or violet.^{[1][3][5][6][7]} The transition is centered around its pKa value, which is consistently reported as 6.3.^{[1][3][7][8][9]}

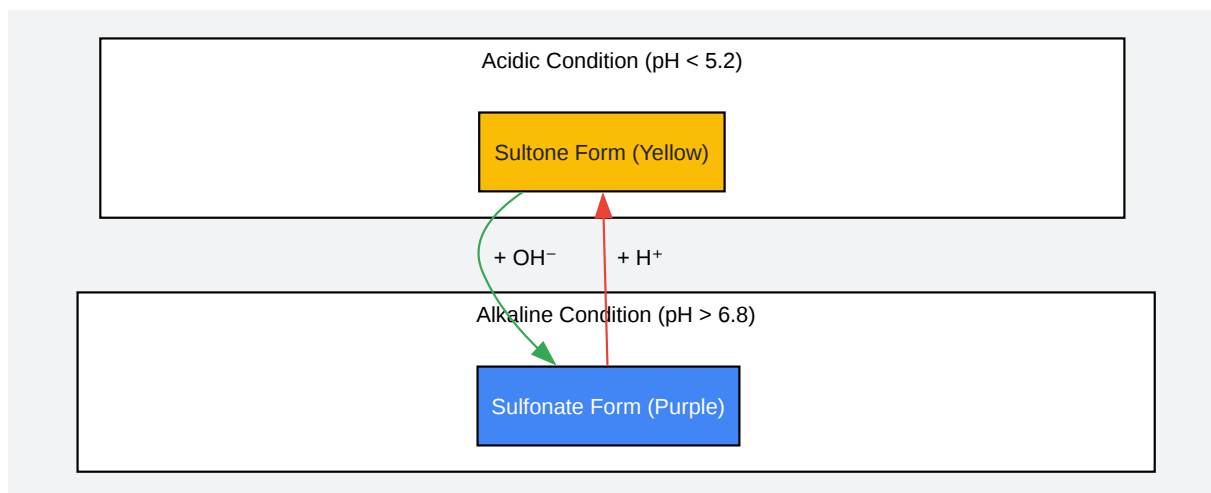
Data Summary

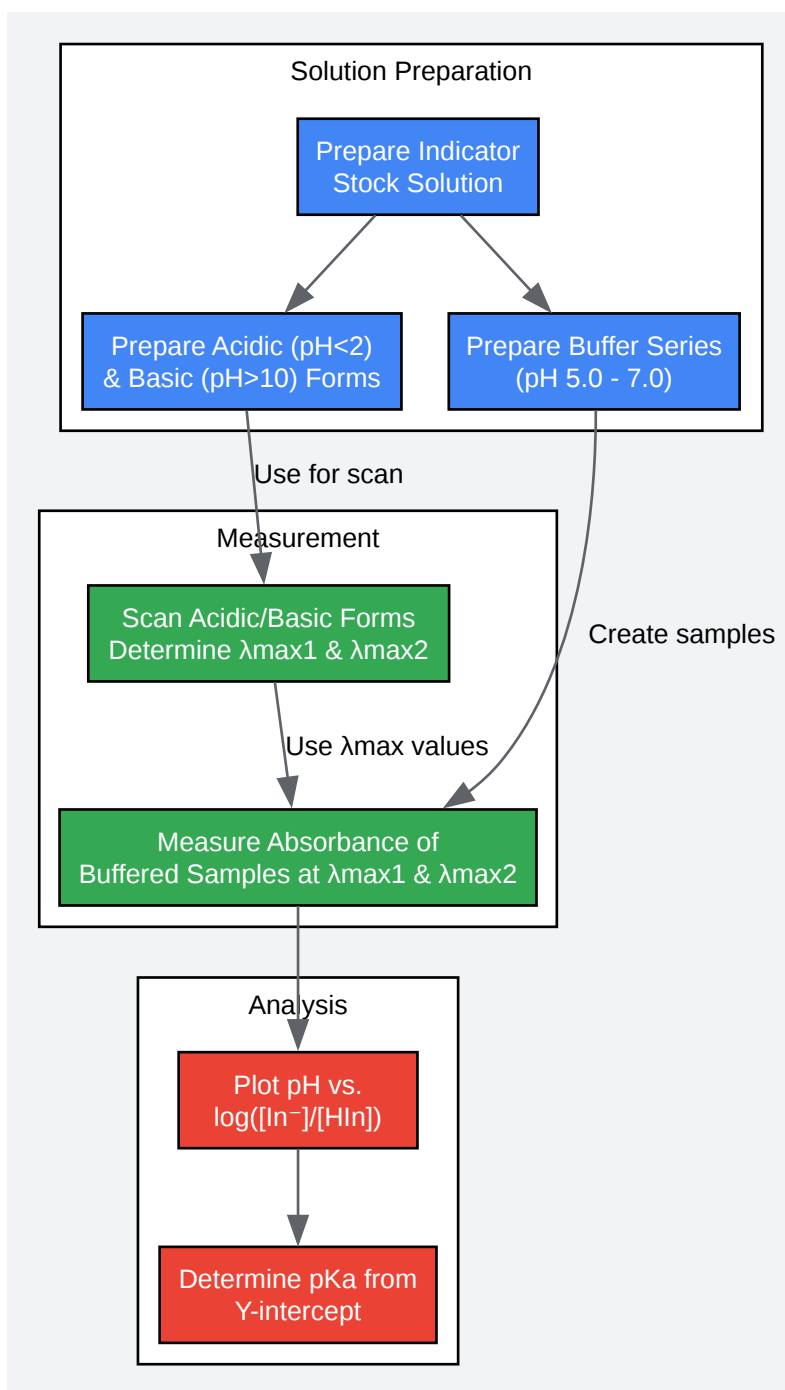
The key quantitative parameters for Bromocresol purple sodium salt are summarized below for easy reference.

Property	Value	References
Chemical Name	5',5''-Dibromo-o-cresolsulfophthalein, Sodium Salt	[1][2]
CAS Number	62625-30-3	[4][10]
pH Range	5.2 - 6.8	[1][3][4][6][7][11]
Color (Acidic)	Yellow (below pH 5.2)	[1][5][6][11]
Color (Basic)	Purple / Violet (above pH 6.8)	[1][5][6][11]
pKa	6.3 (at 25°C)	[1][3][7][8]
Molar Mass	562.20 g·mol ⁻¹ (Sodium Salt)	[4][10]
λ _{max} (Acid form)	432 nm	[12][13]
λ _{max} (Base form)	589 nm	[12][13]

Mechanism of Color Change

The color change of Bromocresol purple is a result of a pH-dependent structural rearrangement. In acidic conditions (below pH 5.2), the molecule exists predominantly in a non-ionized, cyclic sultone form, which is yellow.[1][2] As the pH increases, the sultone ring opens, and the molecule deprotonates to form a conjugated, dianionic sulfonate structure. This extended conjugation system is responsible for the characteristic purple color observed in near-neutral to alkaline solutions.[1][2][4]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bromocresol purple - Wikipedia [en.wikipedia.org]
- 2. Chrominfo: Preparation of bromocresol purple indicator solution [chrominfo.blogspot.com]
- 3. homework.study.com [homework.study.com]
- 4. Bromocresol Purple indicator grade, Dye content 90 62625-30-3 [sigmaaldrich.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. macsenlab.com [macsenlab.com]
- 8. Bromocresol Purple | C₂₁H₁₆Br₂O₅S | CID 8273 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Bromocresol purple *CAS 115-40-2* *Ultrapure grade* | AAT Bioquest [aatbio.com]
- 10. Bromocresol Purple 0.04wt. water 62625-30-3 [sigmaaldrich.com]
- 11. Bromocresol Purple CAS#: 115-40-2 [m.chemicalbook.com]
- 12. Spectrophotometric determination of freshwater pH using bromocresol purple and phenol red - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to Bromocresol Purple Sodium Salt as a pH Indicator]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10822990#what-is-the-ph-range-of-bromocresol-purple-sodium-salt]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com